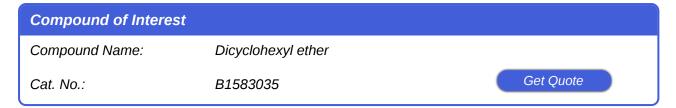


Dicyclohexyl Ether: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025



Introduction

Dicyclohexyl ether (CAS Registry Number: 4645-15-2) is a valuable organic compound with the molecular formula C12H22O.[1][2] It finds utility across various chemical applications, primarily as a high-boiling point solvent and as an intermediate in the synthesis of more complex molecules, including crown ethers. Its robust chemical stability and specific solvency characteristics make it a compound of interest for professionals in research, chemical synthesis, and drug development. This technical guide provides an in-depth overview of the physicochemical properties, synthesis protocols, and safety considerations for **dicyclohexyl ether**.

Physicochemical and Spectroscopic Data

A summary of the key physical, chemical, and spectroscopic properties of **dicyclohexyl ether** is presented below for easy reference.



Property	Value	Reference
CAS Registry Number	4645-15-2	[1][2]
Molecular Formula	C12H22O	[1][2]
Molecular Weight	182.30 g/mol	[1][2]
Appearance	Colorless liquid	
Melting Point	-36°C	[3]
Boiling Point	242.5°C at 760 mmHg	[3]
Density	0.92 g/cm ³	[3]
Flash Point	93.9°C	[3]
Refractive Index	1.4741 (estimate)	[3]
LogP	3.66840	[3]

Spectroscopic Data:

- Mass Spectrum: The electron ionization mass spectrum for dicyclohexyl ether is available through the NIST WebBook.[2]
- Infrared (IR) Spectrum: The IR spectrum of dicyclohexyl ether is also accessible via the NIST WebBook.[1]
- NMR Spectroscopy: While a publicly available, fully assigned NMR spectrum is not readily found, the expected chemical shifts for protons and carbons adjacent to the ether oxygen are in the range of 3.3-4.0 ppm for ¹H NMR and 65-90 ppm for ¹³C NMR, respectively.

Experimental Protocols

The synthesis of **dicyclohexyl ether** can be achieved through several routes. The most common laboratory and industrial methods are detailed below.

Acid-Catalyzed Dehydration of Cyclohexanol



This method involves the acid-catalyzed dehydration of cyclohexanol. While often employed for the synthesis of cyclohexene, **dicyclohexyl ether** is a significant byproduct, and reaction conditions can be optimized to favor its formation.

Reaction: $2 C_6H_{11}OH \rightarrow (C_6H_{11})_2O + H_2O$

Experimental Protocol:

- Reaction Setup: In a round-bottom flask equipped with a distillation apparatus, combine 100
 g of cyclohexanol with a catalytic amount of a strong acid, such as sulfuric acid or
 phosphoric acid.
- Heating: Heat the mixture to a temperature that allows for the distillation of water and any
 cyclohexene byproduct, while retaining the higher-boiling dicyclohexyl ether in the reaction
 flask. The reaction temperature is typically maintained between 130-150°C.
- Workup: After the reaction is complete (as indicated by the cessation of water distillation), the
 crude dicyclohexyl ether is allowed to cool. The mixture is then washed with a saturated
 sodium bicarbonate solution to neutralize the acid catalyst, followed by washing with water.
- Purification: The crude ether is dried over an anhydrous drying agent (e.g., magnesium sulfate) and then purified by fractional distillation under reduced pressure.

Williamson Ether Synthesis

The Williamson ether synthesis provides a more controlled method for preparing **dicyclohexyl ether**. This SN2 reaction involves the reaction of a cyclohexyl halide with a cyclohexoxide salt.

Reaction: $C_6H_{11}ONa + C_6H_{11}Br \rightarrow (C_6H_{11})_2O + NaBr$

Experimental Protocol:

- Preparation of Cyclohexoxide: In a three-necked flask under an inert atmosphere (e.g., nitrogen or argon), dissolve sodium metal in an excess of dry cyclohexanol. The reaction is exothermic and should be cooled as needed.
- Reaction with Cyclohexyl Halide: Once all the sodium has reacted to form sodium cyclohexoxide, slowly add an equimolar amount of a cyclohexyl halide (e.g., cyclohexyl



bromide) to the reaction mixture.

- Heating: The reaction mixture is then heated to reflux for several hours to ensure the completion of the reaction.
- Workup and Purification: After cooling, the reaction mixture is quenched with water. The
 organic layer is separated, washed with water and brine, and then dried over anhydrous
 sodium sulfate. The final product is purified by fractional distillation under reduced pressure.

Industrial Purification from Cyclohexanol Rectification Residue

A patented industrial method describes the extraction and purification of **dicyclohexyl ether** from the residual liquid of cyclohexanol rectification.

Experimental Protocol:

- Distillation Setup: The residual liquid from cyclohexanol rectification is placed in a distillation kettle equipped with a rectifying tower and a vacuum system.
- Vacuum Distillation: The pressure is reduced, and the mixture is heated. The dicyclohexyl ether is distilled and collected.
- Fractional Collection: The fractions are collected at specific temperature and pressure ranges to ensure high purity of the **dicyclohexyl ether**.

Safety and Handling

Dicyclohexyl ether should be handled with appropriate safety precautions in a well-ventilated area.[4] It is advisable to wear personal protective equipment, including safety goggles, gloves, and a lab coat.[4]

- In case of contact with eyes: Rinse immediately with plenty of water.[4]
- In case of skin contact: Wash off with soap and plenty of water.[4]
- If inhaled: Move the person into fresh air.[4]



If swallowed: Rinse mouth with water and seek medical advice.[4]

While specific toxicity data for **dicyclohexyl ether** is limited, related compounds such as cyclohexane have been studied. It is important to note that the toxicological properties of **dicyclohexyl ether** have not been thoroughly investigated.

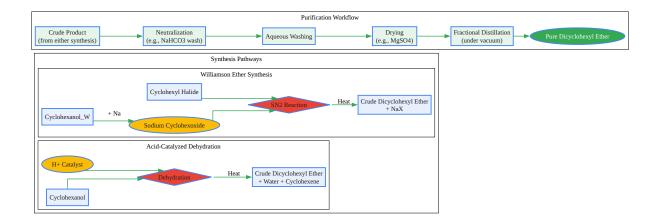
Applications in Research and Development

Dicyclohexyl ether's primary applications in a research and drug development setting include:

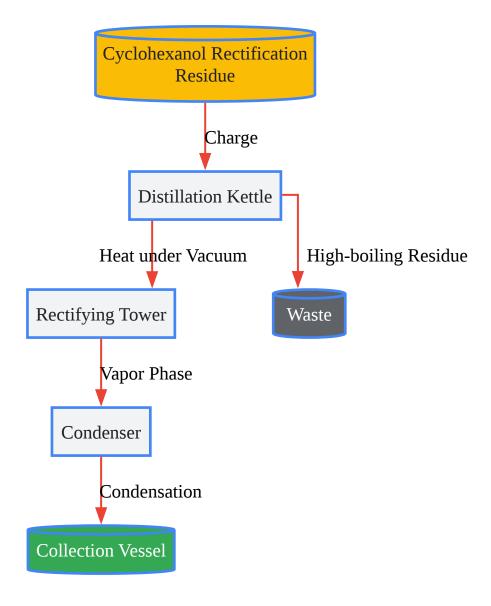
- High-Boiling Point Solvent: Its high boiling point and stability make it a suitable solvent for reactions requiring elevated temperatures.
- Intermediate in Crown Ether Synthesis: Dicyclohexyl ether is a precursor in the synthesis of dicyclohexyl-18-crown-6 and other related crown ethers, which are important in host-guest chemistry and phase-transfer catalysis.
- Extraction Solvent: Its lipophilic nature makes it useful in certain extraction processes.

Visualizations Synthesis and Purification Workflows









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